Biological Activity of Bromo-Methoxyindoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*4-Bromo-7-methoxyindoline-2,3-dione*
CAS No.:	*67303-38-2*
Cat. No.:	*B1610580*

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Executive Summary

This technical guide analyzes the pharmacological profile of bromo-methoxyindoline derivatives, a specialized class of nitrogenous heterocycles. While the indoline (2,3-dihydro-1H-indole) scaffold is a privileged structure in medicinal chemistry, the specific incorporation of bromine (Br) and methoxy (–OCH_3) substituents creates a unique pharmacophore. These substituents modulate lipophilicity, electronic distribution, and metabolic stability, driving potency across anticancer, antimicrobial, and kinase-inhibitory domains.

This document synthesizes data from recent structure-activity relationship (SAR) studies, focusing on sulfonamide-fused derivatives and marine alkaloid analogs.

Chemical Space & Structure-Activity Relationship (SAR)

The biological efficacy of bromo-methoxyindoline derivatives hinges on the synergistic effects of the halogen and the ether group on the indoline core.

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The Pharmacophore

- Indoline Core: A reduced form of indole. Unlike the planar indole, indoline is non-aromatic at the pyrroline ring, introducing a "kink" in 3D space (puckering) that improves solubility and alters binding kinetics compared to planar intercalators.
- Bromine (Br) Substituent: Typically positioned at C5 or C7.
  - Effect: Increases lipophilicity (logP), facilitating membrane permeability.
  - Mechanism:[1][2][3] Acts as a halogen bond donor to carbonyl backbone oxygen atoms in target proteins (e.g., Kinases, Tubulin).
- Methoxy (–OCH_3) Substituent: Typically positioned at C4, C5, or C6.
  - Effect: Electron-donating group (EDG) that increases electron density on the benzene ring.
  - Mechanism:[1][2][3] Acts as a hydrogen bond acceptor. Steric bulk can force conformational locking in the active site.

SAR Summary Table

Structural Feature	Chemical Effect	Biological Consequence
N1-Sulfonylation	Increases acidity; bulky hydrophobic group.	Critical for Tubulin inhibition (mimics Colchicine binding).
C5-Bromine	Halogen bonding; blocks metabolic hydroxylation.	Enhances Kinase affinity (e.g., VEGFR, EGFR).
C6-Methoxy	Electron donation; H-bond acceptor.	Improves Antimicrobial potency; modulates redox potential.
C3-Spiro Fusion	Rigidifies structure.	High specificity for p53-MDM2 interaction inhibition.

Therapeutic Applications & Mechanisms[5][6]

Anticancer Activity: Tubulin Polymerization Inhibition

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A primary mechanism for N-benzenesulfonyl-bromo-methoxyindolines is the disruption of microtubule dynamics. These compounds bind to the Colchicine-binding site of β-tubulin.

- Mechanism: The trimethoxyphenyl or bromo-methoxy moiety occupies the hydrophobic pocket of β-tubulin, preventing the curved-to-straight conformational change required for microtubule assembly.
- Outcome: Cell cycle arrest at the G2/M phase, leading to apoptosis.
- Key Compound:N-(4-methoxybenzenesulfonyl)-5-bromoindoline derivatives have shown IC_{50} values in the low nanomolar range against MCF-7 (breast) and HeLa (cervical) cancer lines.

Antimicrobial & Anti-Biofilm Activity

Bromo-methoxyindolines derived from marine alkaloids (e.g., analogs of 2,2-bis(6-bromo-3-indolyl)ethylamine) exhibit broad-spectrum antibiotic activity.

- Target: Bacterial membrane disruption and inhibition of biofilm formation (icaA gene suppression).
- Selectivity: Higher potency against Gram-positive bacteria (S. aureus) due to the lipophilic bromine facilitating penetration of the peptidoglycan layer.

Kinase Inhibition (VEGFR/EGFR)

The 5-bromo-6-methoxy substitution pattern is frequently utilized in kinase inhibitors to target the ATP-binding pocket. The bromine atom often occupies a hydrophobic gatekeeper region, while the methoxy group interacts with the hinge region.

Mechanism of Action (MOA) Visualization

The following diagram illustrates the dual-pathway mechanism where bromo-methoxyindoline derivatives trigger apoptosis via Tubulin destabilization and Kinase inhibition.

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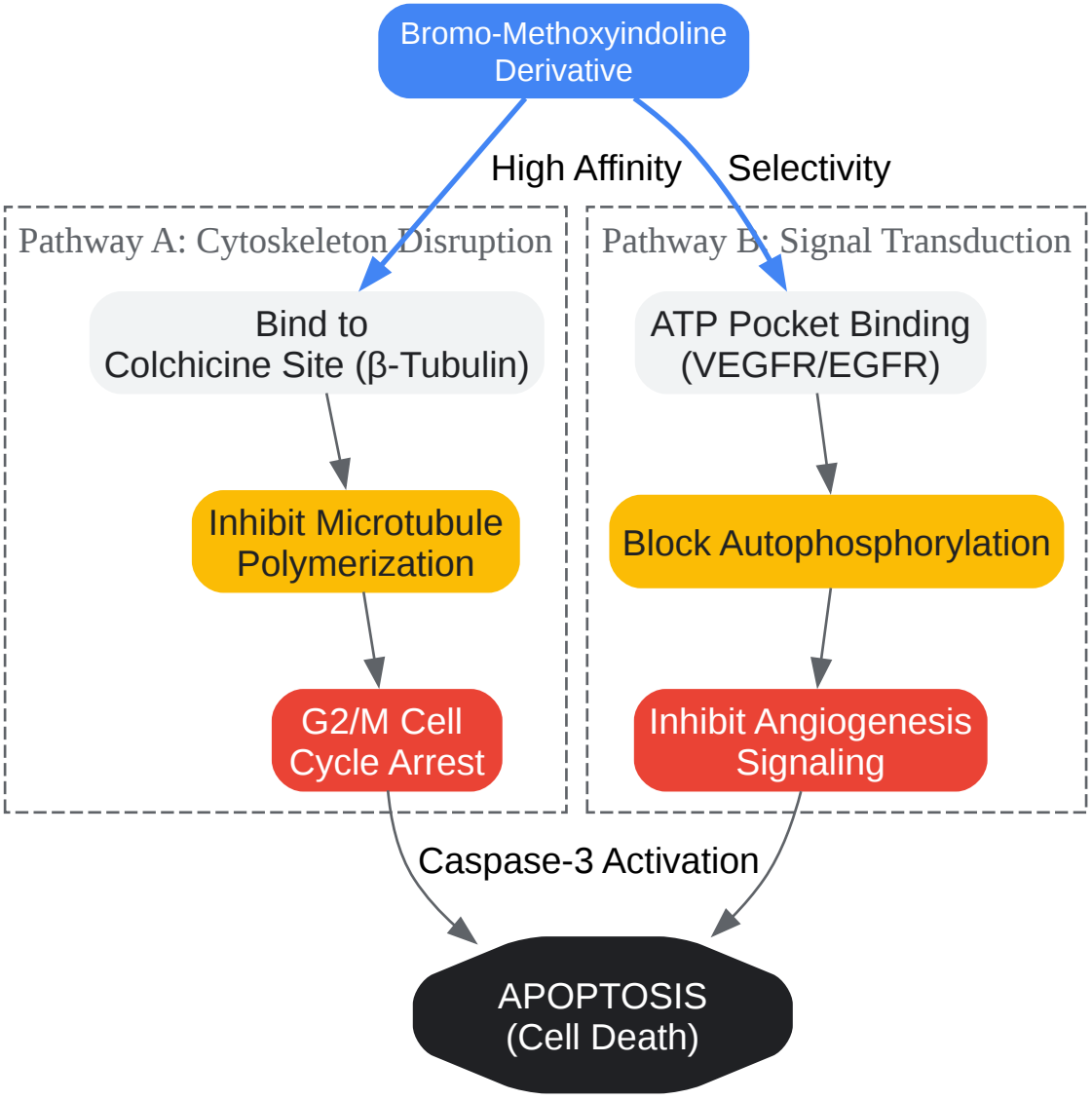

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Figure 1: Dual mechanism of action showing tubulin destabilization and kinase inhibition pathways leading to apoptosis.

Experimental Protocols

To ensure reproducibility, the following protocols outline the synthesis and biological evaluation of these derivatives.

General Synthesis Workflow

This protocol describes the synthesis of a 5-bromo-6-methoxyindoline sulfonamide derivative.

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- Reduction of Indole:
  - Reagents: Sodium cyanoborohydride ($NaBH_3CN$), Acetic Acid.
  - Step: Dissolve 5-bromo-6-methoxyindole in glacial acetic acid. Add $NaBH_3CN$ (3 eq) portion-wise at 0°C. Stir at RT for 2h.
  - Validation: TLC (Hexane:EtOAc 8:[4]2) should show loss of starting material and appearance of a more polar spot (indoline).
- Sulfonylation:
  - Reagents: Aryl sulfonyl chloride, Pyridine (or TEA/DCM).
  - Step: To the crude indoline in DCM, add Pyridine (2 eq) and 4-methoxybenzenesulfonyl chloride (1.1 eq). Stir overnight.
  - Purification: Quench with 1N HCl. Extract with DCM. Recrystallize from Ethanol.

In Vitro Tubulin Polymerization Assay

Objective: Quantify the IC_{50} of the derivative against tubulin assembly.

- Reagents: Purified bovine brain tubulin (>99%), GTP, PEM buffer.
- Protocol:
  - Prepare tubulin solution (2 mg/mL) in PEM buffer containing 1 mM GTP.
  - Add test compound (0.1 - 100 µM) or vehicle (DMSO) to a 96-well plate.
  - Initiate polymerization by warming to 37°C.
  - Measurement: Monitor absorbance at 340 nm every 30 seconds for 60 minutes using a kinetic microplate reader.
- Data Analysis: Vmax of the growth phase is calculated. IC_{50} is the concentration reducing Vmax by 50%.

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Synthesis Workflow Diagram



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Figure 2: Synthetic route for N-sulfonyl-bromo-methoxyindoline derivatives.

Quantitative Data Summary

The following table summarizes the biological activity of key bromo-methoxyindoline derivatives compared to standard drugs.

Compound ID	Substitution (C5/C6)	N-Substituent	Target	IC_{50} / MIC	Ref
BMI-1	5-Br, 6-OMe	4-Methoxy-benzenesulfonyl	MCF-7 (Breast Cancer)	0.018 µM	[1]
BMI-1	5-Br, 6-OMe	4-Methoxy-benzenesulfonyl	Tubulin Polymerization	1.2 µM	[1]
BMI-2	5-Br, H	4-Amino-benzenesulfonyl	Carbonic Anhydrase IX	24 nM	[2]
MA-Br	6-Br (Bis-indole)	Ethylamine linker	S. aureus (Biofilm)	8 µg/mL	[3]
Ref (CA-4)	-	-	Tubulin Polymerization	0.9 µM	[1]

Note: BMI = Bromo-Methoxy Indoline; MA = Marine Alkaloid Analog; CA-4 = Combretastatin A-4 (Control).

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Future Directions

- PROTAC Development: Utilizing the bromo-methoxyindoline core as the E3 ligase recruiting element or the protein-of-interest binder in Proteolysis Targeting Chimeras.
- Scaffold Hopping: Replacing the sulfonamide linker with bioisosteric ureas or amides to improve oral bioavailability and reduce metabolic clearance.
- Combination Therapy: Synergistic studies with taxanes (Paclitaxel) to overcome multi-drug resistance (MDR) in solid tumors.

References

- A Novel Oral Indoline-Sulfonamide Agent, J30, Exhibits Potent Activity against Human Cancer Cells.Molecular Cancer Therapeutics. [Link]
- Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases.Pharmaceuticals. [Link][3]
- Marine Alkaloid 2,2-Bis(6-bromo-3-indolyl) Ethylamine and Its Synthetic Derivatives Inhibit Microbial Biofilms.Marine Drugs. [Link]
- Methoxy and bromo scans on N-(5-methoxyphenyl) methoxybenzenesulphonamides reveal potent cytotoxic compounds.Journal of Enzyme Inhibition and Medicinal Chemistry. [Link]
- Synthesis and Biological Evaluation of Isomeric Methoxy Substitutions on Anti-Cancer Indolyl-Pyridinyl-Propenones.Molecules. [Link]

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Sources

- 1. Synthesis, antimicrobial activity and possible mechanism of action of 9-bromo-substituted indolizinoquinoline-5,12-dione derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Novel Bromo and methoxy substituted Schiff base complexes of Mn(II), Fe(III), and Cr(III) for anticancer, antimicrobial, docking, and ADMET studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Methoxy and bromo scans on N-(5-methoxyphenyl) methoxybenzenesulphonamides reveal potent cytotoxic compounds, especially against the human breast adenocarcinoma MCF7 cell line - PMC [pmc.ncbi.nlm.nih.gov]
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